

Safeguarding Your Research: A Comprehensive Guide to Handling Indanomycin

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Compound of Interest

Compound Name: *Indanomycin*

Cat. No.: *B8058501*

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For Immediate Reference: Essential Safety and Procedural Information for the Laboratory Professional

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Indanomycin**, a potent ionophore antibiotic. Designed for researchers, scientists, and drug development professionals, this document outlines procedural, step-by-step guidance to ensure a safe laboratory environment.

Chemical and Physical Properties

A clear understanding of **Indanomycin**'s properties is foundational to its safe handling. Key quantitative data are summarized below.

Property	Value	Source
Molecular Formula	C ₃₁ H ₄₃ NO ₄	PubChem[1]
Molecular Weight	493.7 g/mol	PubChem[1]
Purity	>95% by HPLC	Bioaustralis[2]
Appearance	Solid	Cayman Chemical[3]
Solubility	Soluble in ethanol, methanol, DMF, or DMSO. Limited water solubility.	Bioaustralis[2], Cayman Chemical
Storage	-20°C, long term	Bioaustralis
Stability	≥ 4 years at -20°C	Cayman Chemical

Hazard Identification and Toxicity

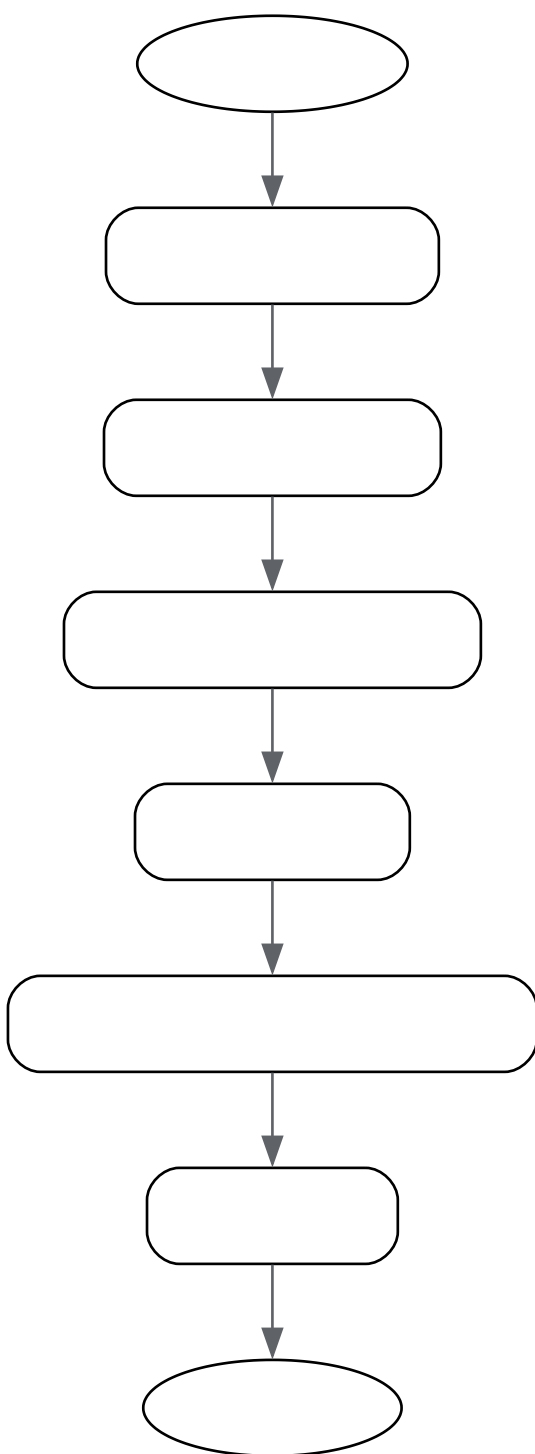
Indanomycin is classified as a hazardous substance with significant acute toxicity. All personnel must be thoroughly familiar with its GHS classifications before handling.

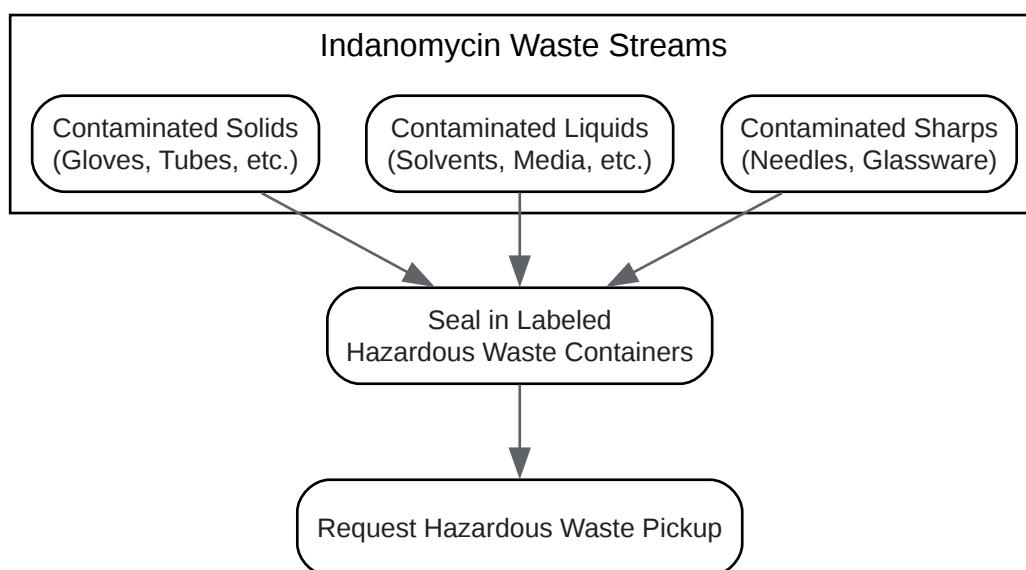
Hazard Class	GHS Classification	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3	Danger	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	Danger	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	Danger	H331: Toxic if inhaled

Personal Protective Equipment (PPE) Protocol

A stringent PPE protocol is mandatory for all personnel handling **Indanomycin**. The following diagram outlines the required PPE.

Minimum Required PPE for Indanomycin Handling				
Full-coverage Lab Coat	Double-gloved Nitrile Gloves	Chemical Splash Goggles	Face Shield (when splash hazard exists)	NIOSH-approved Respirator (for dusts/aerosols)





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References

- 1. Indanomycin | C₃₁H₄₃NO₄ | CID 10345604 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bioaustralis.com [bioaustralis.com]
- 3. caymanchem.com [caymanchem.com]
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